

Application Note: Ethyl 2-methyl-D-cysteinate in Targeted Delivery & Prodrug Design

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Compound of Interest

Compound Name: Ethyl 2-methyl-D-cysteinate

CAS No.: 710941-52-9

Cat. No.: B12532597

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Executive Summary

Ethyl 2-methyl-D-cysteinate is a specialized building block used to overcome two major barriers in drug delivery: bacterial cell wall permeability and systemic metabolic degradation. Its primary utility lies in the synthesis of Desazadesferrithiocin (DADFT) analogs—synthetic siderophores that act as "Trojan Horses" to transport antibiotic payloads into resistant bacteria. Additionally, the ethyl ester moiety functions as a temporary lipophilic promoiety, enhancing the oral bioavailability of cysteine-based therapeutics (e.g., NOS inhibitors) before intracellular hydrolysis releases the active pharmacological agent.

Chemical Rationale & Mechanism

The "Alpha-Methyl Effect"

Standard cysteine derivatives are prone to rapid enzymatic degradation and racemization during the synthesis of thiazoline rings (a key step in siderophore production). The introduction of the methyl group at the

-carbon of **Ethyl 2-methyl-D-cysteinate**:

- Locks Conformation: Restricts bond rotation, favoring the formation of bioactive macrocycles.
- Blocks Metabolism: Prevents abstraction of the α -proton, rendering the molecule resistant to pyridoxal phosphate (PLP)-dependent enzymes that typically degrade amino acids.

Siderophore-Mediated Delivery (Trojan Horse Strategy)

Bacteria, particularly Gram-negatives (*P. aeruginosa*, *K. pneumoniae*), actively scavenge iron using siderophores. By incorporating **Ethyl 2-methyl-D-cysteinate** into a synthetic siderophore (mimicking Yersiniabactin or Pyochelin) and linking it to an antibiotic, the drug complex is actively transported into the periplasm via specific TonB-dependent receptors, bypassing porin mutations that cause drug resistance.

Mechanism of Action Diagram



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Caption: Workflow of utilizing **Ethyl 2-methyl-D-cysteinate** to synthesize siderophore mimics for active bacterial transport.

Experimental Protocols

Protocol A: Synthesis of Siderophore-Drug Conjugate Precursor

Objective: To synthesize a thiazoline-based siderophore scaffold using **Ethyl 2-methyl-D-cysteinate**, suitable for antibiotic conjugation.

Reagents:

- **Ethyl 2-methyl-D-cysteinate** hydrochloride (Start Material)

- 2,4-Dihydroxybenzaldehyde (or Salicylaldehyde derivative)
- Triethylamine (TEA)
- Dichloromethane (DCM) / Methanol (MeOH)
- EDC/NHS (for subsequent coupling)

Methodology:

- Free Base Liberation: Dissolve 10 mmol of **Ethyl 2-methyl-D-cysteinate** HCl in 50 mL anhydrous MeOH. Add 11 mmol TEA dropwise at 0°C. Stir for 15 min.
- Condensation: Add 10 mmol of 2,4-Dihydroxybenzaldehyde. The mixture is stirred at room temperature for 12 hours under N₂ atmosphere.
 - Note: The -methyl group prevents racemization, allowing longer reaction times compared to standard cysteine.
- Cyclization: Evaporate solvent. Redissolve residue in DCM. The resulting Schiff base spontaneously cyclizes to the thiazolidine/thiazoline form (depending on oxidation conditions).
- Purification: Purify via Flash Column Chromatography (Silica gel, Hexane:EtOAc gradient).
 - QC Check: ¹H-NMR should show the distinct -methyl singlet (~1.5-1.7 ppm) and retention of the ethyl ester quartet.
- Hydrolysis (Activation): To conjugate a drug, hydrolyze the ethyl ester using LiOH (1.1 eq) in THF/H₂O (1:1) at 0°C for 1 hour. Acidify to pH 3 to precipitate the free acid siderophore.

Protocol B: Evaluation of Serum Stability (Prodrug Validation)

Objective: To confirm that the "Ethyl Ester" and "2-Methyl" modifications provide sufficient plasma stability compared to native cysteine derivatives.

Materials:

- Pooled Human Plasma (heparinized)
- HPLC System (C18 Column, UV detection at 210/254 nm)
- Control: L-Cysteine Ethyl Ester[1][2]

Step-by-Step:

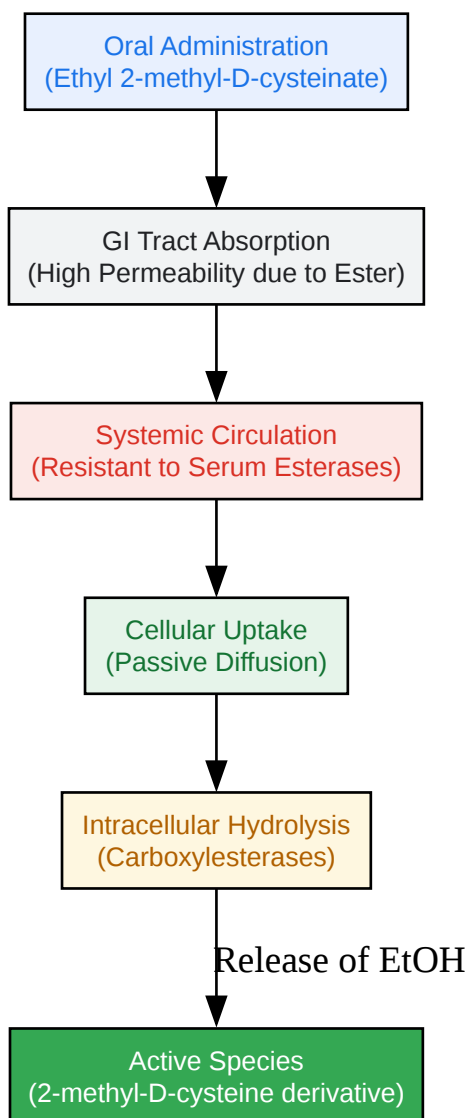
- Incubation: Spike Human Plasma (1 mL) with **Ethyl 2-methyl-D-cysteinate** (final conc. 100 μ M). Prepare a parallel tube with the Control.
- Sampling: Incubate at 37°C. Withdraw 100 μ L aliquots at T=0, 15, 30, 60, 120, and 240 minutes.
- Quenching: Immediately add 200 μ L cold Acetonitrile (containing 1% Formic Acid) to precipitate plasma proteins. Vortex and centrifuge (10,000 x g, 5 min).
- Analysis: Inject supernatant into HPLC.
 - Mobile Phase: A: 0.1% TFA in Water; B: Acetonitrile. Gradient 5-95% B over 20 min.
- Data Processing: Plot % Remaining vs. Time.
 - Expected Result: **Ethyl 2-methyl-D-cysteinate** should show a $t_{1/2}$ > 2 hours, whereas L-Cysteine Ethyl Ester typically degrades/dimerizes within <30 mins due to rapid disulfide exchange and esterase activity (the D-config and steric bulk slow this down).

Data Summary & Specifications

Parameter	Ethyl 2-methyl-D-cysteinate	Standard L-Cysteine Ethyl Ester	Impact on Delivery
Stereochemistry	D- (R- configuration)	L- (R- configuration)	D-form resists proteolysis; lower immunogenicity.
Alpha-Carbon	Methylated (-Me)	Protonated (-H)	Methyl group blocks PLP-enzymes; prevents racemization.
Thiazoline Formation	High Yield (>85%)	Moderate; prone to byproduct	Critical for siderophore synthesis.
Lipophilicity (LogP)	~0.8 (Est.)	~0.1	Higher LogP improves passive membrane permeability.
Primary Use	Siderophore synthesis; Peptidomimetics	Nutritional supplement; Antioxidant	"2-methyl" is a structural scaffold; "Ethyl" is a prodrug cap.

Logical Pathway: Prodrug Activation

For applications where the molecule acts as a prodrug (e.g., NOS inhibitors or antioxidant delivery), the ethyl ester must be cleaved intracellularly.



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Caption: Prodrug activation pathway. The sterically hindered ester delays hydrolysis until cellular entry.

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- To cite this document: BenchChem. [Application Note: Ethyl 2-methyl-D-cysteinate in Targeted Delivery & Prodrug Design]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12532597/docs#application-note-ethyl-2-methyl-d-cysteinate-in-targeted-delivery-prodrug-design]

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